

Technical Guide: Characterization and Synthesis of 2-Cyano-5-hydroxy-N,N-dimethylbenzamide

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Compound of Interest

Compound Name: 2-Cyano-5-hydroxy-N,N-dimethylbenzamide

Cat. No.: B14833058

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Executive Summary & Identity Profile

2-Cyano-5-hydroxy-N,N-dimethylbenzamide is a functionalized benzamide derivative often utilized as a metabolic reference standard or a scaffold intermediate in medicinal chemistry. Its structural integration of a nitrile (cyano) group and a phenolic hydroxyl moiety on a dimethylbenzamide core makes it a critical analyte for studying the metabolic fate of benzamide-based pharmacophores, particularly in the context of oxidative metabolism (hydroxylation) and hydrolytic stability.

Physicochemical Identity Table[1]

Property	Data Specification
Chemical Name	2-Cyano-5-hydroxy-N,N-dimethylbenzamide
CAS Registry Number	1243408-19-6
Molecular Formula	C ₁₀ H ₁₀ N ₂ O ₂
Molecular Weight	190.20 g/mol
Monoisotopic Mass	190.0742 Da
SMILES	CN(C)C(=O)C1=CC(O)=CC=C1C#N
InChI Key	(Predicted) Specific key depends on tautomer, generally stable as phenol
Appearance	Off-white to pale yellow solid
Solubility	Soluble in DMSO, Methanol; Sparingly soluble in water

Structural Analysis & Synthetic Logic

Understanding the synthesis of this compound is essential for researchers needing to generate authentic standards for metabolite identification. The presence of the ortho-cyano group relative to the amide, combined with a meta-hydroxyl group, presents a regiochemical challenge that requires a specific synthetic strategy to avoid side reactions (e.g., hydrolysis of the nitrile).

Retrosynthetic Pathway

The most robust route to **2-Cyano-5-hydroxy-N,N-dimethylbenzamide** avoids direct manipulation of the sensitive phenol and nitrile simultaneously. A "Late-Stage Deprotection" strategy is recommended.

Proposed Synthetic Workflow (Graphviz Diagram)



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Figure 1: Proposed synthetic route utilizing a methoxy-protected precursor to ensure stability of the phenol during the cyanation step.

Mechanistic Insight[3]

- **Amide Formation:** The steric bulk of the ortho-bromo group in the starting material (2-Bromo-5-methoxybenzoic acid) requires a potent coupling agent like HATU or conversion to the acid chloride to ensure complete reaction with dimethylamine.
- **Cyanation:** Standard nucleophilic substitution is difficult on aryl bromides. A Palladium-catalyzed reaction (e.g., using Zinc Cyanide) is preferred over copper-mediated methods to prevent harsh conditions that might hydrolyze the amide.
- **Demethylation:** Boron tribromide (BBr_3) is the reagent of choice for cleaving the methyl ether to reveal the free hydroxyl group. This must be performed at low temperature (-78°C) to prevent attack on the nitrile or amide functionalities.

Analytical Characterization Protocols

For researchers validating this compound in biological matrices (e.g., plasma, urine), the following self-validating analytical protocols are recommended.

A. High-Performance Liquid Chromatography (HPLC)

- **Column:** C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, $3.5\ \mu\text{m}$, $4.6 \times 100\ \text{mm}$).
- **Mobile Phase A:** Water + 0.1% Formic Acid.
- **Mobile Phase B:** Acetonitrile + 0.1% Formic Acid.
- **Gradient:** 5% B to 95% B over 10 minutes.
- **Detection:** UV at 254 nm (aromatic) and 210 nm (amide).
- **Expected Retention:** The compound is moderately polar due to the hydroxyl group. Expect elution earlier than its methoxy-precursor.

B. Mass Spectrometry (LC-MS/MS)

- Ionization: Electrospray Ionization (ESI) in Positive Mode.
- Parent Ion: $[M+H]^+ = 191.2$ m/z.
- Key Fragments (MS2):
 - Loss of Dimethylamine (-45 Da): ~ 146 m/z (Acylium ion).
 - Loss of CO (-28 Da) from acylium: ~ 118 m/z.

C. Nuclear Magnetic Resonance (NMR)

The ^1H -NMR spectrum in DMSO- d_6 will exhibit distinct features due to the restricted rotation of the N,N-dimethyl amide bond.

Proton Environment	Chemical Shift (δ ppm)	Multiplicity	Integration	Assignment
Phenolic OH	10.5 - 11.0	Broad Singlet	1H	Exchangeable - OH
Aromatic H3	7.6 - 7.7	Doublet (d)	1H	Ortho to CN
Aromatic H6	6.8 - 6.9	Doublet (d)	1H	Ortho to Amide
Aromatic H4	6.9 - 7.0	Doublet of Doublets (dd)	1H	Meta to CN/Amide
N-Methyl A	2.95	Singlet	3H	N-CH ₃ (cis)
N-Methyl B	3.05	Singlet	3H	N-CH ₃ (trans)

Note: The two N-methyl signals appear as distinct singlets at room temperature due to the partial double bond character of the C-N amide bond.

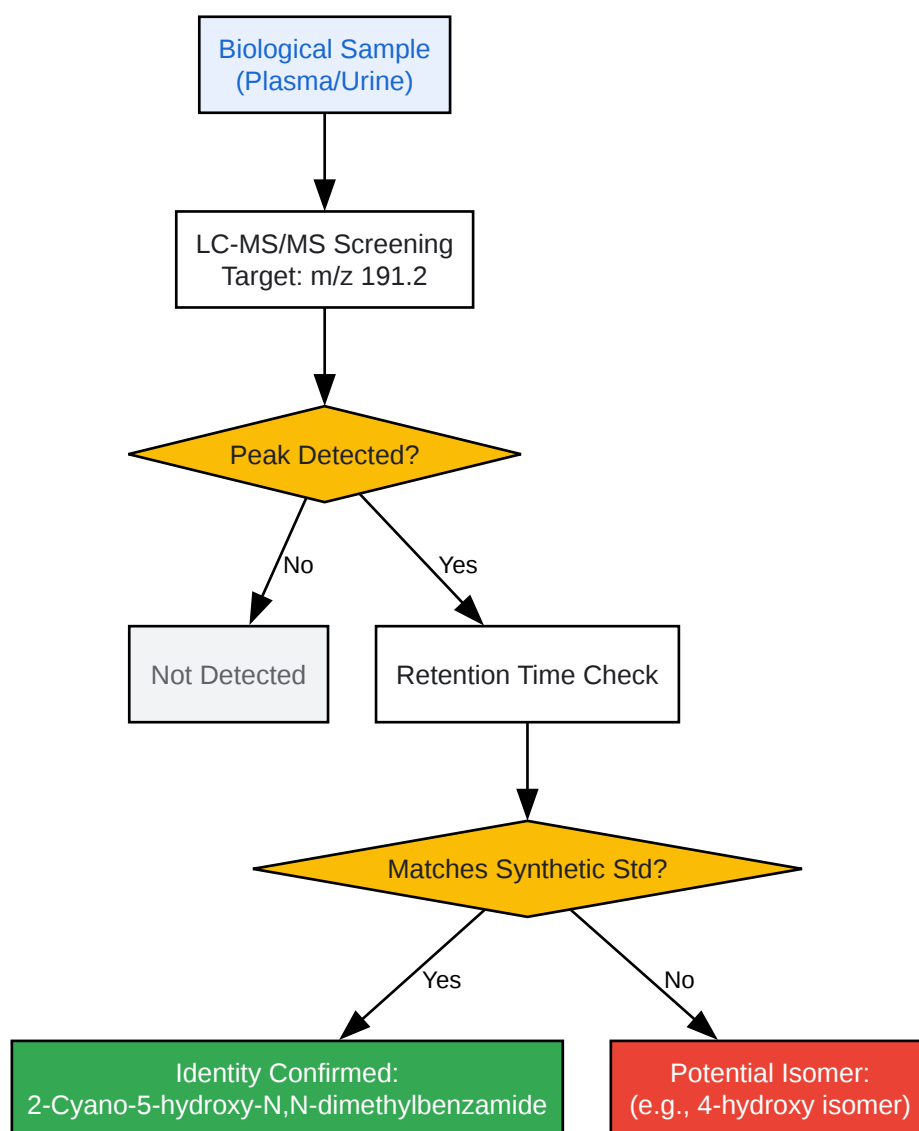
Biological Relevance & Application[5]

This compound typically arises in drug development workflows as:

- Phase I Metabolite: A product of cytochrome P450 (CYP) mediated hydroxylation of a parent "2-cyano-N,N-dimethylbenzamide" scaffold.
- Impurity Marker: A degradation product in the synthesis of complex benzamide-based kinase inhibitors.

Logical Workflow for Metabolite Identification

When detecting this molecule in a biological sample, use the following decision tree to confirm identity.



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Figure 2: Analytical decision tree for confirming the presence of the metabolite using the synthetic standard.

References

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Sources

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